

A Technical Guide to the Chemical Properties and Applications of Methyl-d3 Butyrate

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Compound of Interest

Compound Name: Methyl-d3 butyrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl-d3 butyrate, the deuterated isotopologue of methyl butyrate, is a valuable tool in various scientific disciplines, particularly in metabolic research and drug development. Its chemical and physical properties are nearly identical to its non-deuterated counterpart, with the key difference being the increased mass due to the presence of deuterium. This isotopic labeling allows for the tracing and quantification of butyrate and its metabolites in biological systems using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. This guide provides a comprehensive overview of the chemical properties of **Methyl-d3 butyrate**, detailed experimental protocols for their determination, and insights into its application in metabolic research.

Chemical and Physical Properties

The physical properties of **Methyl-d3 butyrate** are expected to be very similar to those of methyl butyrate. The primary difference lies in its molecular weight, which is increased by the mass of the three deuterium atoms.

Property	Value	Source
Molecular Formula	C ₅ D ₃ H ₇ O ₂	[1]
Molecular Weight	105.15 g/mol	[1]
CAS Number	38666-81-8	
Appearance	Colorless liquid	[1]
Boiling Point	~102-103 °C (estimated from methyl butyrate)	
Density	~0.898 g/mL at 25 °C (estimated from methyl butyrate)	
Solubility in Water	Slightly soluble	
Refractive Index	~1.385 at 20 °C (estimated from methyl butyrate)	

Experimental Protocols

Detailed methodologies for determining the key chemical and physical properties of **Methyl-d3 butyrate** are outlined below. These protocols are standard procedures in organic chemistry and can be adapted for the specific requirements of the user.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small quantities, a micro-boiling point determination method is suitable.

Methodology:

- A small amount of **Methyl-d3 butyrate** is placed in a capillary tube, which is then attached to a thermometer.
- The setup is immersed in a heating bath (e.g., a Thiele tube with mineral oil).

- The bath is heated slowly, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

Determination of Density

Principle: Density is the mass per unit volume of a substance. It can be determined by accurately measuring the mass of a known volume of the liquid.

Methodology:

- A calibrated pycnometer (a flask with a specific volume) is weighed empty.
- The pycnometer is filled with **Methyl-d3 butyrate** to the calibration mark.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (filled weight minus empty weight) by the volume of the pycnometer.^{[2][3]} Temperature control is crucial for accurate density measurements.^[2]

Determination of Solubility in Water

Principle: Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution. The "like dissolves like" principle is a general guide, where polar solutes dissolve in polar solvents and non-polar solutes dissolve in non-polar solvents.

Methodology:

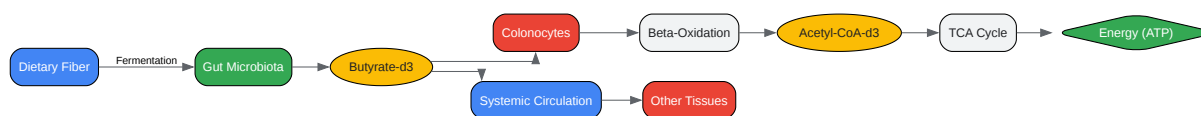
- To a test tube containing a known volume of deionized water (e.g., 1 mL), add a small, measured amount of **Methyl-d3 butyrate** (e.g., 100 μ L).
- The mixture is vigorously agitated (vortexed) for a set period.
- The mixture is allowed to stand and observed for the presence of a single phase (soluble) or two distinct phases (insoluble/slightly soluble).^{[4][5]}
- For quantitative analysis, techniques like gas chromatography (GC) or NMR can be used to determine the concentration of the ester in the aqueous phase.

Applications in Metabolic Research: Butyrate Metabolism

Butyrate is a short-chain fatty acid (SCFA) produced by the gut microbiota through the fermentation of dietary fibers.[6] It serves as a primary energy source for colonocytes and has been implicated in various physiological processes, including the regulation of gene expression, inflammation, and cell differentiation.[6][7] **Methyl-d3 butyrate** is an invaluable tracer for studying the in vivo and in vitro metabolism of butyrate.

Butanoate Metabolism Signaling Pathway

The following diagram illustrates a simplified overview of the butanoate metabolism pathway, where isotopically labeled butyrate can be traced.

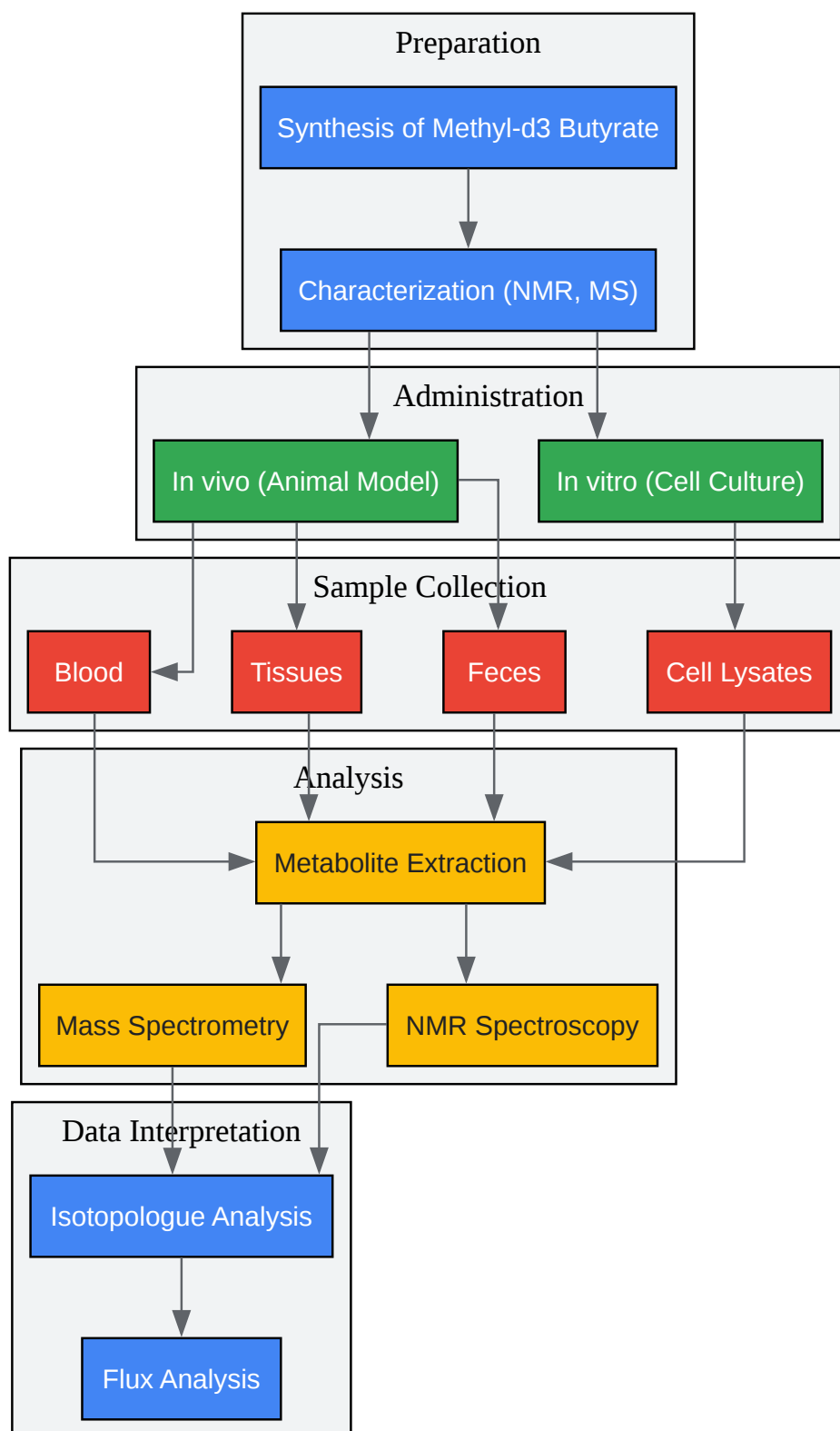


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Caption: Simplified pathway of butyrate metabolism.

Experimental Workflow for Isotopic Labeling Studies

The use of **Methyl-d3 butyrate** in metabolic studies typically follows a structured workflow to trace its fate in a biological system.



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Caption: Experimental workflow for stable isotope tracing.

Conclusion

Methyl-d3 butyrate is a powerful tool for investigating the complex roles of butyrate in health and disease. Its distinct isotopic signature allows for precise tracking and quantification within biological systems. The standardized experimental protocols for determining its chemical properties ensure accurate and reproducible results. By leveraging stable isotope labeling with **Methyl-d3 butyrate**, researchers can gain deeper insights into metabolic pathways, drug metabolism, and the intricate interactions between the gut microbiota and the host.

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